

Technical Support Center: 3-Methoxybutan-1-ol

Vapor Hazards

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Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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This technical support center provides essential information on the fire and explosion hazards associated with **3-Methoxybutan-1-ol** vapors. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the key fire and explosion hazards of **3-Methoxybutan-1-ol**?

A1: **3-Methoxybutan-1-ol** is a combustible liquid, meaning it can ignite and burn. The primary hazards are associated with its vapor, which can form flammable or explosive mixtures with air. Key parameters that define these hazards include the flash point, autoignition temperature, and explosive limits.

Q2: What is the flash point of **3-Methoxybutan-1-ol**, and why are there different values reported?

A2: The flash point is the lowest temperature at which the liquid produces enough vapor to form an ignitable mixture with air near its surface when an ignition source is present.^[1] Different values are reported for **3-Methoxybutan-1-ol**, ranging from 46°C to 74°C.^{[1][2]} This variation is often due to different experimental methods, such as open-cup versus closed-cup testing, and variations in experimental conditions like heating rate and sample purity.^{[1][3][4]} Closed-cup methods generally yield lower flash points as they better contain the vapors.^[5]

Q3: What are the explosive limits of **3-Methoxybutan-1-ol** vapor in air?

A3: The explosive (or flammable) limits define the concentration range of the vapor in air that can lead to an explosion. This range is bounded by the Lower Explosive Limit (LEL) and the Upper Explosive Limit (UEL). Below the LEL, the mixture is too lean to burn, and above the UEL, it is too rich.[6] For **3-Methoxybutan-1-ol**, the reported LEL is approximately 1.5% to 1.9% by volume in air.[1][7] Data for the UEL is less consistent, with some sources reporting a value of 12.7%.[7]

Q4: What is the autoignition temperature of **3-Methoxybutan-1-ol**?

A4: The autoignition temperature is the minimum temperature at which the vapor will spontaneously ignite without an external ignition source like a spark or flame.[8] The reported autoignition temperature for **3-Methoxybutan-1-ol** is in the range of 305°C to 335°C.[1][8] Factors such as pressure, vessel volume, and the presence of catalysts can influence this value.[8][9]

Q5: What safety precautions should I take when working with **3-Methoxybutan-1-ol**?

A5: Always handle **3-Methoxybutan-1-ol** in a well-ventilated area, preferably in a chemical fume hood, to prevent the accumulation of flammable vapors. Keep it away from open flames, sparks, hot surfaces, and other potential ignition sources. Use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Ensure that fire extinguishing equipment, such as a dry chemical or carbon dioxide extinguisher, is readily available.

Quantitative Data Summary

The following tables summarize the reported fire and explosion hazard data for **3-Methoxybutan-1-ol**.

Parameter	Value	Test Method/Conditions	Source(s)
Flash Point	46 °C (114.8 °F)	Not specified	[2]
47 °C (117 °F)	TCC (Tag Closed Cup)	[10]	
64 °C (147.2 °F)	Not specified	[11]	
67 °C (152.6 °F)	Closed Cup	[3]	
74 °C (165.2 °F)	Not specified	[1]	
Autoignition Temperature	305 °C (581 °F)	Not specified	[8]
335 °C (635 °F)	Not specified	[1]	
Explosive Limits	LEL: 1.5 vol %	Not specified	[7]
UEL: 12.7 vol %	Not specified	[7]	
LEL: 1.9 vol %	Not specified	[1]	

Experimental Protocols

Detailed methodologies for determining the key fire hazard parameters are outlined in standardized tests, such as those from ASTM International.

Flash Point Determination (ASTM D93 - Pensky-Martens Closed Cup Method)

The Pensky-Martens closed-cup method is a common procedure for determining the flash point of flammable liquids.[\[2\]](#)[\[12\]](#)

- Sample Preparation: A sample of **3-Methoxybutan-1-ol** is placed into the test cup of the Pensky-Martens apparatus.
- Heating: The sample is heated at a slow, constant rate while being continuously stirred.

- Ignition Source Application: An ignition source (a small flame) is periodically directed into the vapor space above the liquid surface.
- Flash Point Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a distinct flash inside the cup.[\[7\]](#)

Autoignition Temperature Determination (ASTM E659)

This method determines the lowest temperature at which a substance will spontaneously ignite.
[\[10\]](#)[\[11\]](#)

- Apparatus: A borosilicate glass flask is heated in a furnace to a uniform temperature.
- Sample Injection: A small, measured amount of **3-Methoxybutan-1-ol** is injected into the heated flask.
- Observation: The flask is observed for ignition, which is indicated by a flame or an explosion.
- Iterative Testing: The test is repeated at different furnace temperatures until the lowest temperature that causes ignition is determined.[\[8\]](#)

Explosive Limits Determination (ASTM E681)

This standard test method is used to determine the lower and upper concentration limits of flammability for chemical vapors in the air.[\[13\]](#)[\[14\]](#)

- Test Vessel: A closed vessel, typically a flask or sphere, is used.
- Mixture Preparation: A mixture of **3-Methoxybutan-1-ol** vapor and air at a known concentration is prepared within the vessel at a specific temperature and pressure.
- Ignition: A strong ignition source (e.g., an electric spark) is activated within the vessel.
- Flame Propagation Observation: The mixture is observed to see if a self-propagating flame spreads away from the ignition source.
- Limit Determination: The test is repeated with varying vapor concentrations to determine the minimum concentration (LEL) and the maximum concentration (UEL) that support flame

propagation.[\[15\]](#)

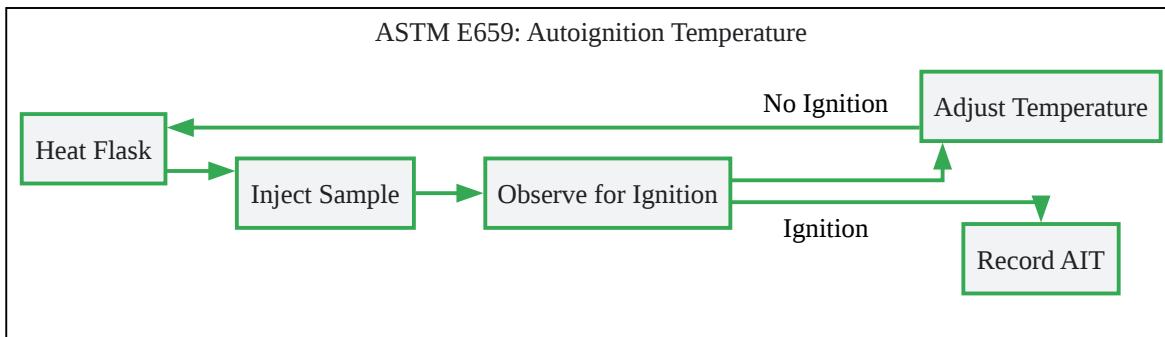
Visualizations

The following diagrams illustrate the experimental workflows for determining the fire and explosion hazard properties of **3-Methoxybutan-1-ol**.



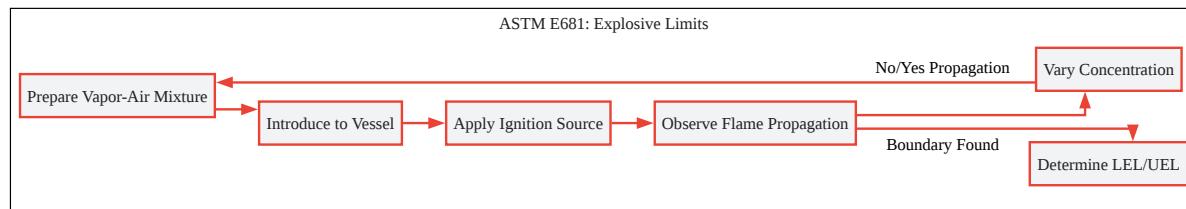
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Caption: Workflow for Flash Point Determination (ASTM D93).



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Caption: Workflow for Autoignition Temperature Determination (ASTM E659).



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Caption: Workflow for Explosive Limits Determination (ASTM E681).

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